

Troubleshooting Omipalisib solubility issues in DMSO

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Omipalisib*

Cat. No.: *B1684000*

[Get Quote](#)

Omipalisib Technical Support Center

This guide provides researchers, scientists, and drug development professionals with comprehensive troubleshooting assistance for solubility issues encountered with **Omipalisib** in Dimethyl Sulfoxide (DMSO).

Frequently Asked Questions (FAQs)

Q1: What is the maximum solubility of **Omipalisib** in DMSO?

A1: **Omipalisib** generally exhibits high solubility in fresh, anhydrous DMSO. However, the reported maximum concentration can vary between suppliers. For instance, some sources state a solubility of up to 101 mg/mL (~199.8 mM), while others report around 50 mg/mL (98.91 mM) or 20 mM.^{[1][2][3][4][5]} It is crucial to consult the certificate of analysis for your specific batch.

Q2: My **Omipalisib** solution in DMSO is cloudy or has precipitates. What could be the cause?

A2: Cloudiness or precipitation in your **Omipalisib** DMSO stock can be due to several factors:

- Hygroscopic DMSO: DMSO readily absorbs moisture from the air. Water contamination significantly reduces the solubility of **Omipalisib**.^[1] Always use fresh, anhydrous, research-grade DMSO from a newly opened bottle.^{[1][4]}

- **Concentration Exceeded:** You may have exceeded the maximum solubility limit for your specific batch of **Omipalisib**.
- **Low Temperature:** If the stock solution has been stored at low temperatures, the compound may have crystallized.
- **Incomplete Dissolution:** The compound may not have fully dissolved. Gentle warming or sonication can aid dissolution.[\[3\]](#)[\[4\]](#)

Q3: When I dilute my clear **Omipalisib** DMSO stock into my aqueous cell culture medium or buffer (like PBS), it precipitates immediately. Why does this happen and how can I prevent it?

A3: This is a common issue for compounds that are highly soluble in organic solvents but insoluble in water.[\[1\]](#)[\[6\]](#) When the DMSO stock is added to an aqueous solution, the DMSO concentration drops dramatically, and the **Omipalisib** "crashes out" of the solution because it cannot remain dissolved in the now predominantly aqueous environment.[\[7\]](#)

To prevent this:

- **Minimize the Stock Volume:** Prepare a highly concentrated DMSO stock so that you only need to add a very small volume to your culture medium. The final concentration of DMSO in the cell culture medium should typically be kept below 0.5% to avoid cellular toxicity.[\[8\]](#)[\[9\]](#)
- **Stepwise Dilution:** Instead of adding the DMSO stock directly to the full volume of medium, perform a stepwise dilution. First, dilute the stock into a small volume of medium, mixing thoroughly, and then add this intermediate dilution to the final volume.[\[9\]](#)
- **Direct Addition to Medium with Serum:** Add the DMSO stock dropwise directly into the complete cell culture medium (containing serum) while vortexing or swirling gently.[\[8\]](#)[\[10\]](#) Serum proteins can help stabilize the compound and prevent precipitation.[\[8\]](#)

Q4: How should I prepare my **Omipalisib** stock solution?

A4: To prepare a stock solution, dissolve the **Omipalisib** powder in fresh, anhydrous DMSO.[\[1\]](#) Sonication or gentle warming (e.g., in a 37°C water bath) can be used to ensure the compound dissolves completely.[\[3\]](#)[\[4\]](#) For detailed instructions, refer to the Experimental Protocols section below.

Q5: What are the recommended storage conditions for **Omipalisib** powder and its DMSO stock solution?

A5:

- Powder: Store the solid powder at -20°C for long-term stability (up to 3 years).[\[3\]](#)[\[11\]](#)
- DMSO Stock Solution: Aliquot the stock solution into small, single-use volumes to avoid repeated freeze-thaw cycles.[\[1\]](#) Store these aliquots at -80°C for up to 1-2 years or at -20°C for up to 1 month.[\[1\]](#)[\[3\]](#)[\[11\]](#)[\[12\]](#)

Q6: Can I use a DMSO stock solution that has been stored for a long time?

A6: It is recommended to use freshly prepared stock solutions for the most reliable results. If a stock solution has been stored at -20°C for over a month, its efficacy should be re-verified.[\[9\]](#) Over time, DMSO can absorb moisture even when frozen, which can lead to compound precipitation upon thawing.

Quantitative Data Summary

The solubility of **Omipalisib** in DMSO as reported by various suppliers is summarized below. Note that these values are for guidance, and batch-specific data should be consulted.

Supplier/Source	Max Concentration (mg/mL)	Max Concentration (mM)	Notes
Selleck Chemicals	101 mg/mL	199.8 mM	Moisture-absorbing DMSO reduces solubility. Please use fresh DMSO.[1]
InvivoChem	~100 mg/mL	~197.8 mM	N/A
MedChemExpress	50 mg/mL	98.91 mM	Needs ultrasonic; Hygroscopic DMSO has a significant impact on solubility.[3]
TargetMol	50 mg/mL	98.91 mM	Sonication is recommended.[4]
Tocris Bioscience	10.11 mg/mL	20 mM	N/A[5]
R&D Systems	Soluble to 20 mM	20 mM	N/A[2]
Cayman Chemical	~5 mg/mL	~9.9 mM	Sparingly soluble in aqueous buffers.[13]

Molecular Weight of **Omipalisib** is 505.5 g/mol .[1][14]

Experimental Protocols

Protocol 1: Preparation of a High-Concentration Omipalisib Stock Solution (e.g., 20 mM)

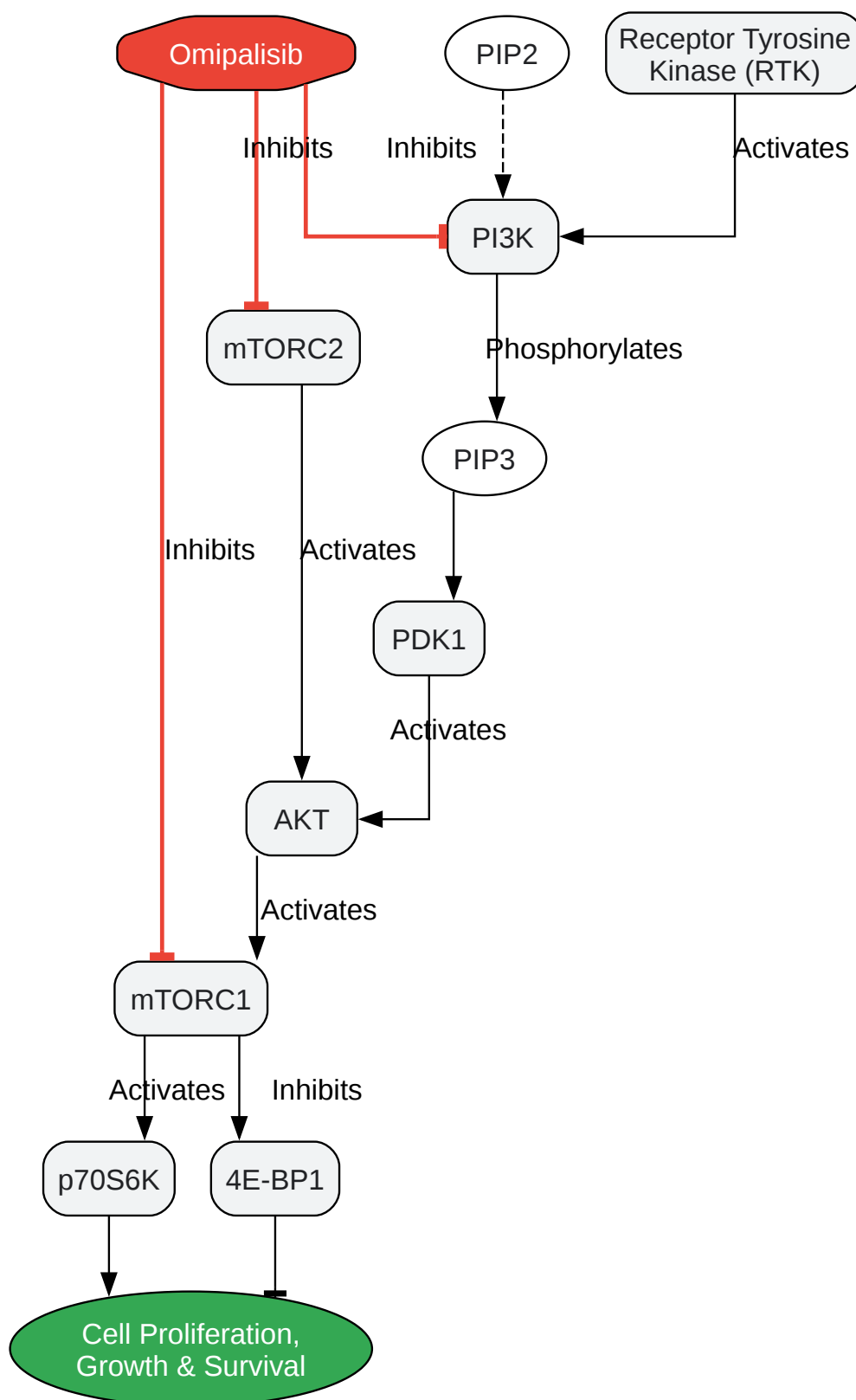
- Preparation: Work in a sterile environment (e.g., a laminar flow hood). Allow the **Omipalisib** powder vial to equilibrate to room temperature before opening to prevent moisture condensation.
- Weighing: Accurately weigh the desired amount of **Omipalisib** powder. For example, to make 1 mL of a 20 mM stock, you would need 10.11 mg of **Omipalisib** (based on a MW of 505.5 g/mol).

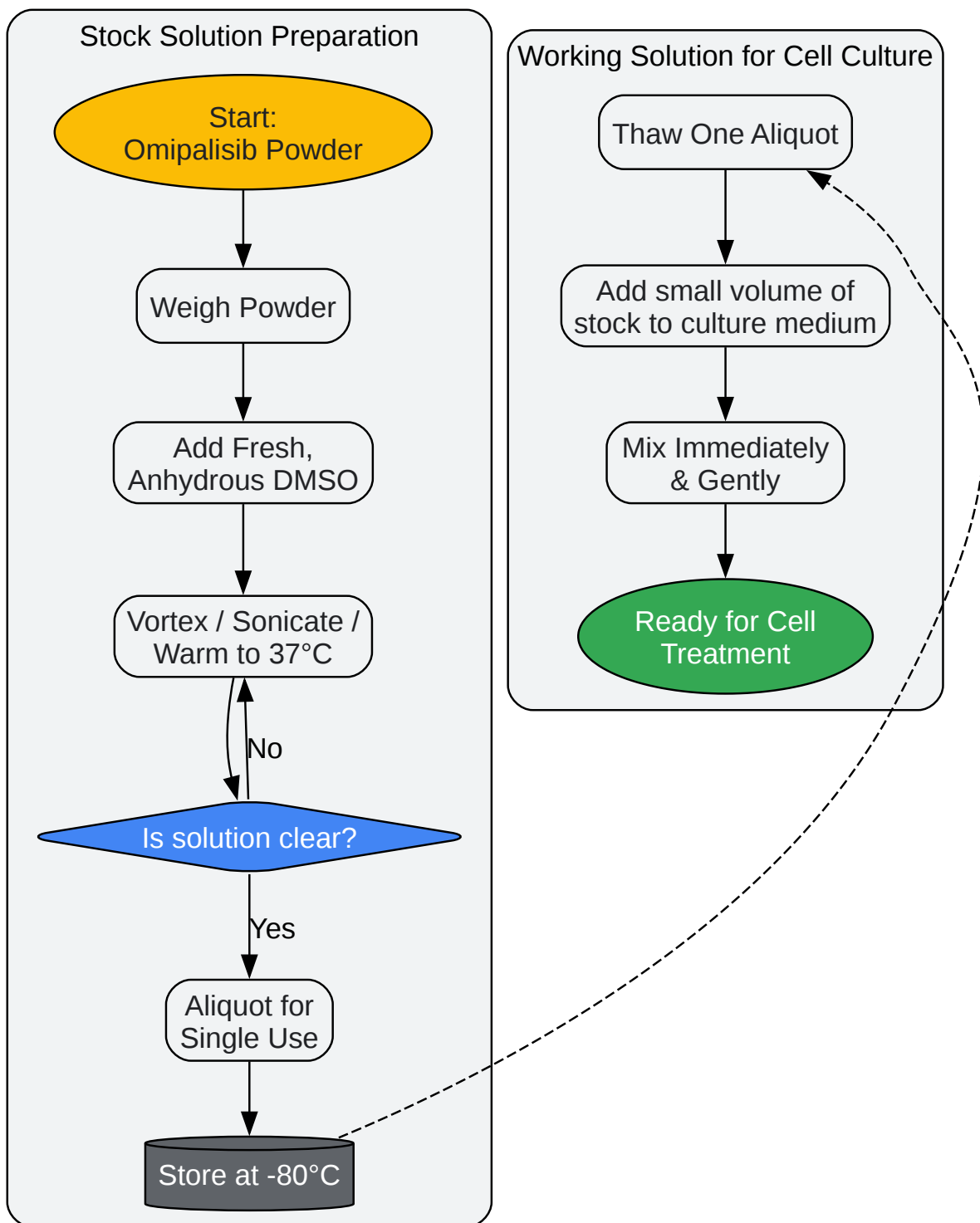
- **Solvent Addition:** Add the calculated volume of fresh, anhydrous DMSO to the vial. For the example above, add 1 mL of DMSO.
- **Dissolution:** Vortex the solution vigorously. If the compound does not dissolve completely, sonicate the vial in a water bath for 5-10 minutes or warm it gently at 37°C until the solution is clear. Visually inspect the solution against a light source to ensure no particulates are present.
- **Storage:** Aliquot the clear stock solution into sterile, single-use microcentrifuge tubes. Store immediately at -80°C.

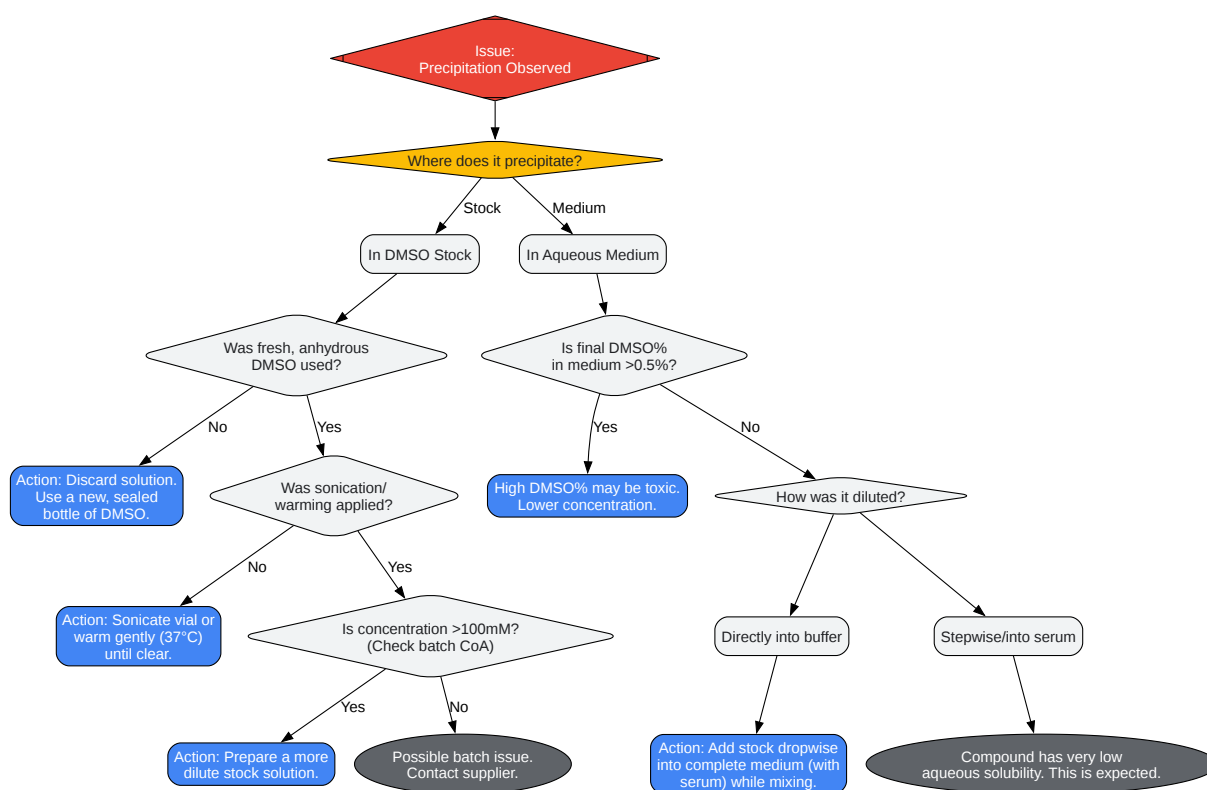
Protocol 2: Preparation of Working Solutions for Cell Culture Assays

- **Thawing:** Thaw a single aliquot of the high-concentration DMSO stock solution at room temperature.
- **Serial Dilution (in DMSO):** If a dose-response curve is required, perform serial dilutions of the concentrated stock in 100% DMSO to create intermediate stock solutions.^{[1][8]} This ensures the compound remains soluble during the dilution steps.
- **Final Dilution (in Culture Medium):** To prepare the final working concentration, add a small volume of the appropriate DMSO stock (e.g., 1-2 µL) directly to the pre-warmed cell culture medium (containing serum) in the well plate.^[8] The final DMSO concentration should not exceed 0.5%.^[9]
- **Mixing:** Mix immediately and gently by pipetting up and down or by swirling the plate to ensure rapid and even dispersion, which minimizes the risk of precipitation.
- **Control:** Always include a vehicle control in your experiment, which consists of cells treated with the same final concentration of DMSO used for the highest drug concentration.^[9]

Mandatory Visualizations







[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. selleckchem.com [selleckchem.com]
- 2. Omipalisib | PI 3-Kinase Inhibitors: R&D Systems [rndsystems.com]
- 3. medchemexpress.com [medchemexpress.com]
- 4. Omipalisib | Autophagy | PI3K | mTOR | TargetMol [targetmol.com]
- 5. Omipalisib | PI 3-kinase | Tocris Bioscience [tocris.com]
- 6. cell culture - What does it mean to use DMSO as a dissolvant in biology experiemnts? - Biology Stack Exchange [biology.stackexchange.com]
- 7. researchgate.net [researchgate.net]
- 8. researchgate.net [researchgate.net]
- 9. medchemexpress.cn [medchemexpress.cn]
- 10. lifetein.com [lifetein.com]
- 11. Omipalisib (GSK2126458, GSK458) | PI3K inhibitor | CAS 1086062-66-9 | Dual PI3K/mToR Inhibitor | Buy Omipalisib (GSK-2126458, GSK-458) from Supplier InvivoChem [invivochem.com]
- 12. Omipalisib Datasheet DC Chemicals [dcchemicals.com]
- 13. cdn.caymanchem.com [cdn.caymanchem.com]
- 14. Omipalisib | C₂₅H₁₇F₂N₅O₃S | CID 25167777 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Troubleshooting Omipalisib solubility issues in DMSO]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1684000#troubleshooting-omipalisib-solubility-issues-in-dmsol]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com